

C14TKL-1: A Potent Tachykinin-Like Peptide and NK1 Receptor Agonist

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Compound of Interest

Compound Name: C14TKL-1

Cat. No.: B1159357

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

C14TKL-1 is an endogenous human tachykinin-like peptide that has garnered significant interest within the scientific community due to its potent agonistic activity at the neurokinin-1 (NK1) receptor. This document provides a comprehensive overview of the structure, chemical properties, and biological function of **C14TKL-1**. It includes a summary of its known quantitative data, detailed representative experimental protocols for its synthesis and characterization, and a depiction of its expected signaling pathway upon NK1 receptor activation. This guide is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, particularly those focused on tachykinin receptor modulation.

Structure and Chemical Properties

C14TKL-1 is a dodecapeptide with the amino acid sequence H-Arg-His-Arg-Thr-Pro-Met-Phe-Tyr-Gly-Leu-Met-NH₂. Its structure and key chemical properties are summarized in the tables below.

Table 1: Structural Information for C14TKL-1

Property	Value	Source
Amino Acid Sequence	H-Arg-His-Arg-Thr-Pro-Met-Phe-Tyr-Gly-Leu-Met-NH ₂	PubChem CID 90488729
One-Letter Code	RHRTPMFYGLM-NH ₂	PubChem CID 90488729
IUPAC Name	L-arginyl-L-histidyl-L-arginyl-L-threonyl-L-prolyl-L-methionyl-L-phenylalanyl-L-tyrosyl-glycyl-L-leucyl-L-methioninamide	PubChem CID 90488729

Table 2: Physicochemical Properties of C14TKL-1

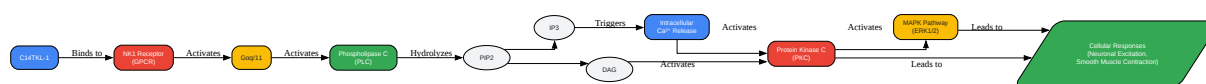
Property	Value	Source
Molecular Formula	C ₆₃ H ₉₈ N ₂₀ O ₁₃ S ₂	PubChem CID 90488729
Molecular Weight	1407.7 g/mol	PubChem CID 90488729
Potency (EC ₅₀ at NK1 Receptor)	1 nM	SmallMolecules.com

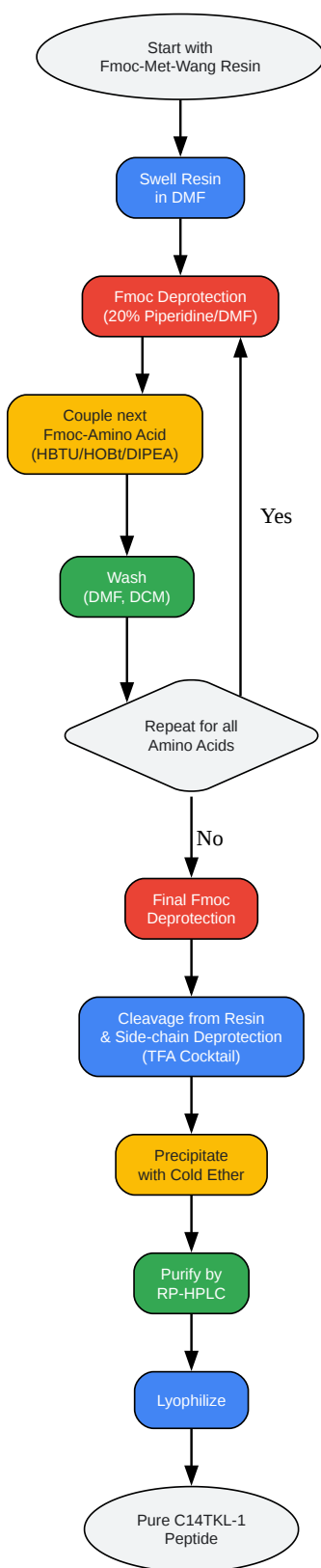
Biological Activity and Signaling Pathway

C14TKL-1 is a potent agonist for the neurokinin-1 (NK1) receptor, a G-protein coupled receptor (GPCR) that is the primary receptor for the neuropeptide Substance P.^[1] The activation of the NK1 receptor by agonists like **C14TKL-1** is known to initiate a cascade of intracellular signaling events.

Upon binding of **C14TKL-1** to the NK1 receptor, the receptor undergoes a conformational change, leading to the activation of associated heterotrimeric G-proteins, primarily Gαq/11. This activation stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ diffuses through the cytoplasm to bind to its receptor on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺). The increase in cytosolic Ca²⁺ and the presence of DAG collectively activate protein kinase C (PKC).

Furthermore, NK1 receptor activation can also lead to the stimulation of the mitogen-activated protein kinase (MAPK) cascade, including the extracellular signal-regulated kinases 1 and 2 (ERK1/2).[2][3] The activation of these pathways ultimately results in a variety of cellular responses, including neuronal excitation, smooth muscle contraction, and inflammation.[4]





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